

A Comparative Analysis of TMPRSS2 Inhibitors for Viral Entry Blockade

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Compound of Interest

Compound Name: N-0920

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The Transmembrane Serine Protease 2 (TMPRSS2) has been identified as a critical host cell factor for the entry of several respiratory viruses, most notably SARS-CoV-2. By priming the viral spike (S) protein, TMPRSS2 facilitates the fusion of the viral and host cell membranes, a pivotal step in infection. Consequently, inhibiting TMPRSS2 has emerged as a promising therapeutic strategy. This guide provides a comparative analysis of key TMPRSS2 inhibitors, supported by experimental data, to aid researchers in the selection and development of potent antiviral candidates.

Quantitative Comparison of Inhibitor Potency

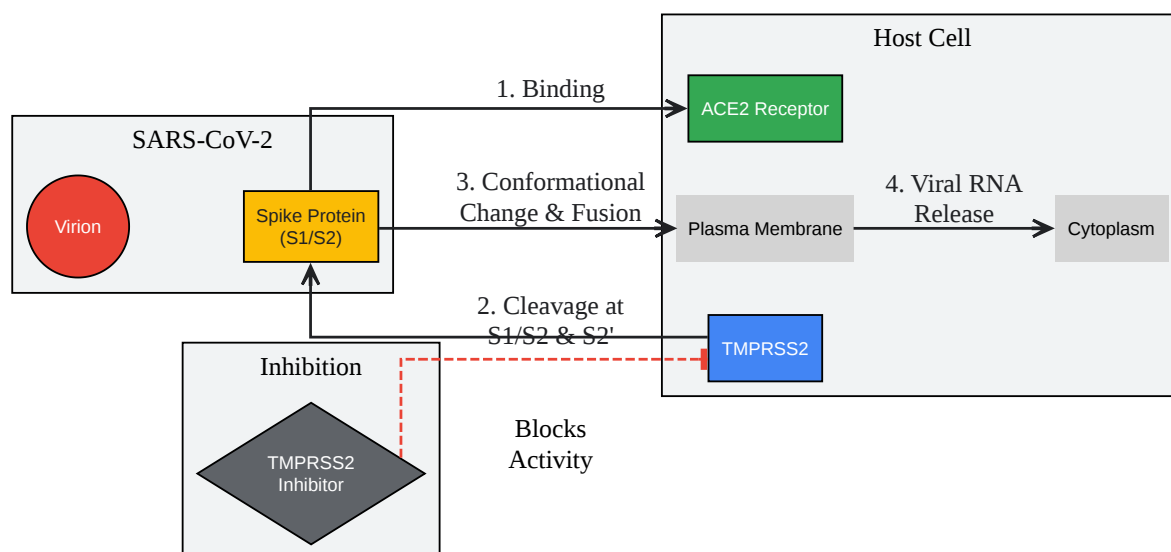
The inhibitory activities of various compounds against TMPRSS2 have been evaluated using a range of assays, from biochemical enzymatic assays to cell-based viral entry models. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) and half-maximal effective concentration (EC₅₀) values for prominent TMPRSS2 inhibitors.

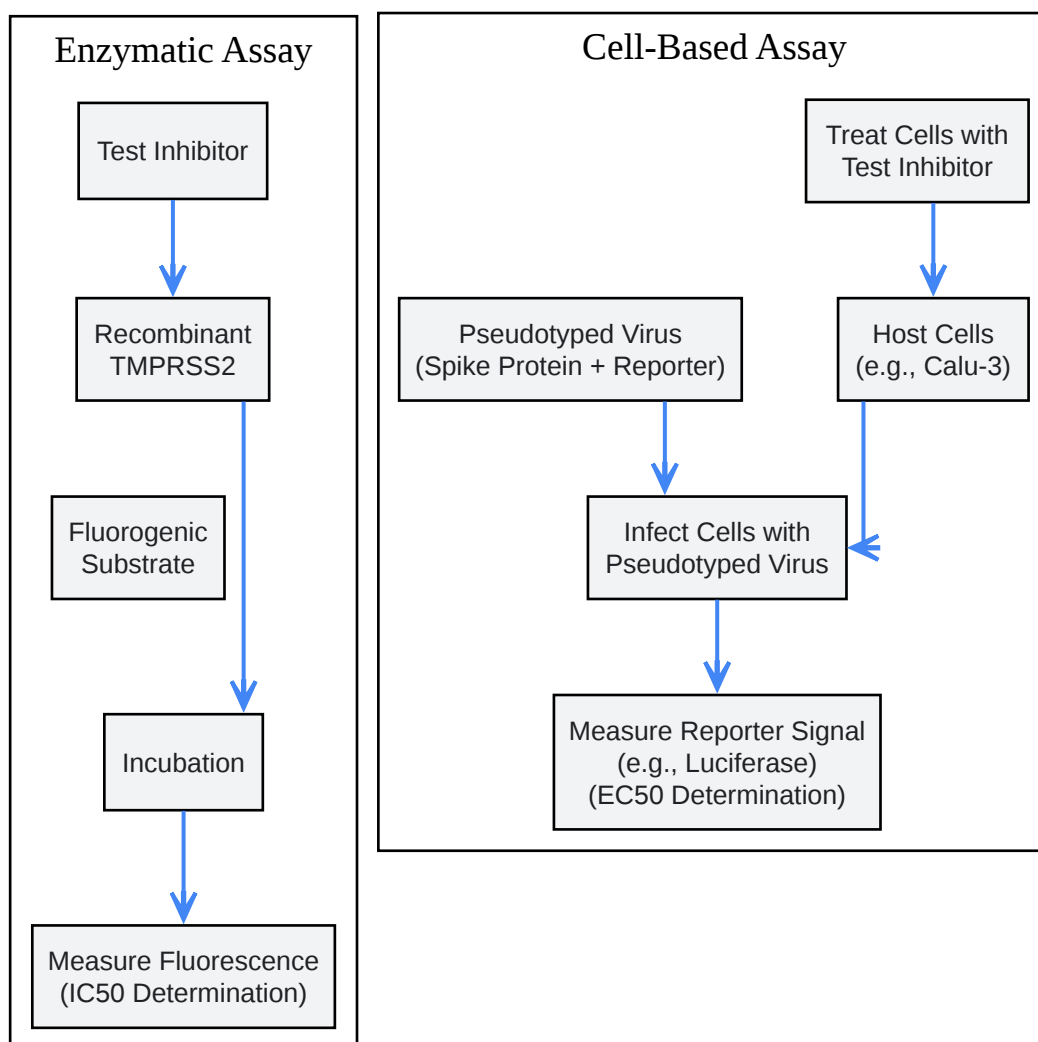
Inhibitor	Assay Type	Cell Line/System	IC50 / EC50	Reference(s)
Nafamostat mesylate	Enzymatic Assay	Recombinant TMPRSS2	0.27 nM	[1] [2]
Cell-based Fusion Assay	Calu-3	~1-10 nM	[1]	
SARS-CoV-2 Infection	Calu-3	5 nM	[1]	
SARS-CoV-2 Infection	Vero E6	22.50 μ M	[1]	
Camostat mesylate	Enzymatic Assay	Recombinant TMPRSS2	6.2 nM	[2]
Cell-based Fusion Assay	Calu-3	~10-100 nM		
SARS-CoV-2 Infection	Calu-3	87 nM	[1]	
Pseudovirus Entry Assay	Calu-3	0.7 $\pm$ 0.2 μ M	[3]	
Gabexate mesylate	Enzymatic Assay	Recombinant TMPRSS2	130 nM	[2]
Bromhexine hydrochloride	Enzymatic Assay	Recombinant TMPRSS2	No inhibition detected	
Molecular Docking	In silico	-	[4]	
Avoralstat	Enzymatic Assay	Recombinant TMPRSS2	2.73 $\pm$ 0.19 nM	[3]
Pseudovirus Entry Assay	Calu-3	2.8 $\pm$ 0.7 μ M	[3]	

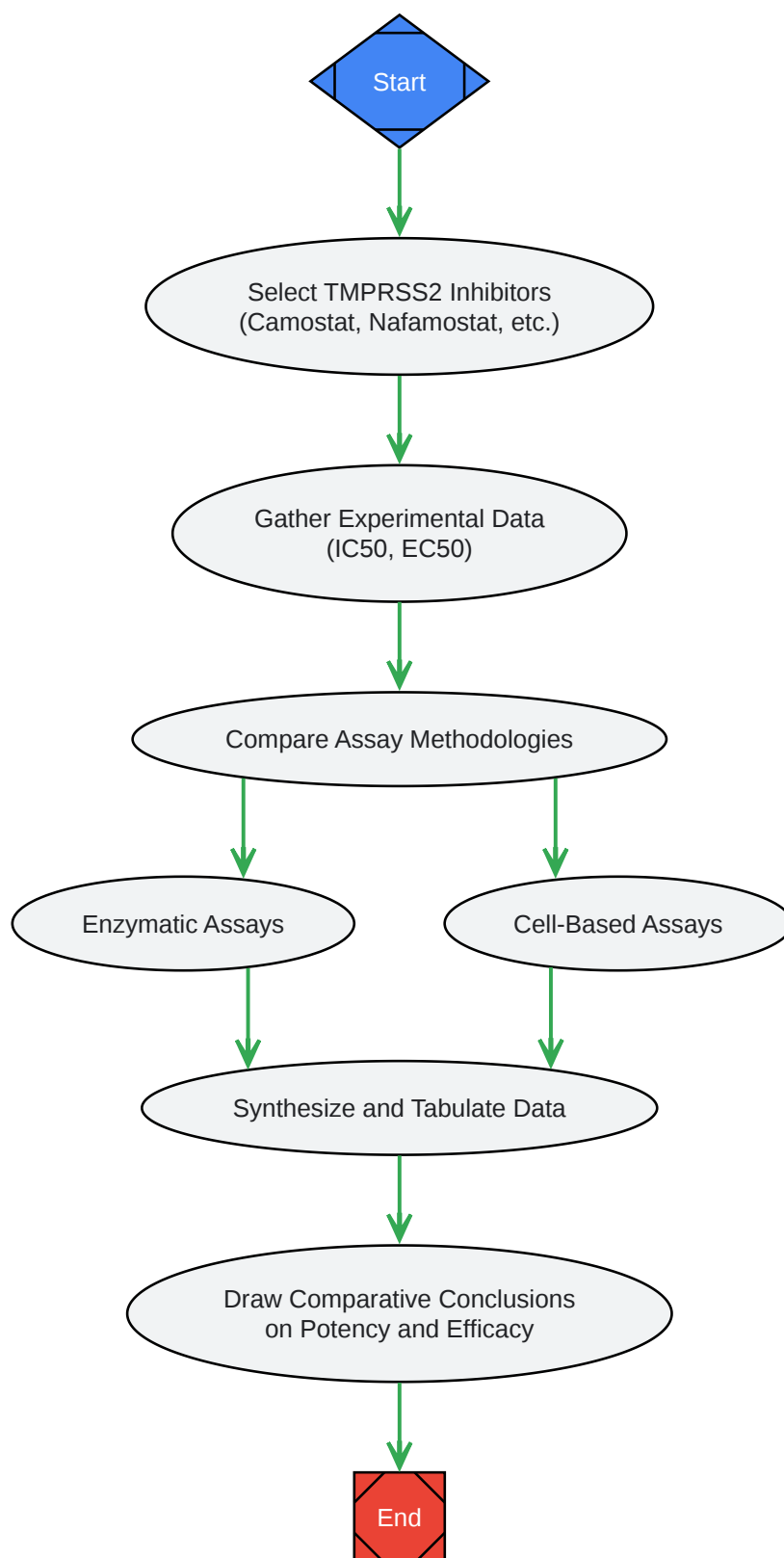
Otamixaban	Enzymatic Assay	Recombinant TMPRSS2	0.62 μ M
Pseudovirus Entry Assay	Calu-3	15.84 μ M	

Signaling Pathway and Experimental Workflow Visualizations

To visually represent the mechanisms and methodologies discussed, the following diagrams have been generated using Graphviz.







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